

SPX-101: A Novel Approach to Modulating Amiloride-Sensitive Currents

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Compound of Interest

Compound Name: SPX-101
CAS No.: 2219362-20-4
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A detailed comparison of **SPX-101** against traditional ENaC inhibitors for researchers, scientists, and drug development professionals.

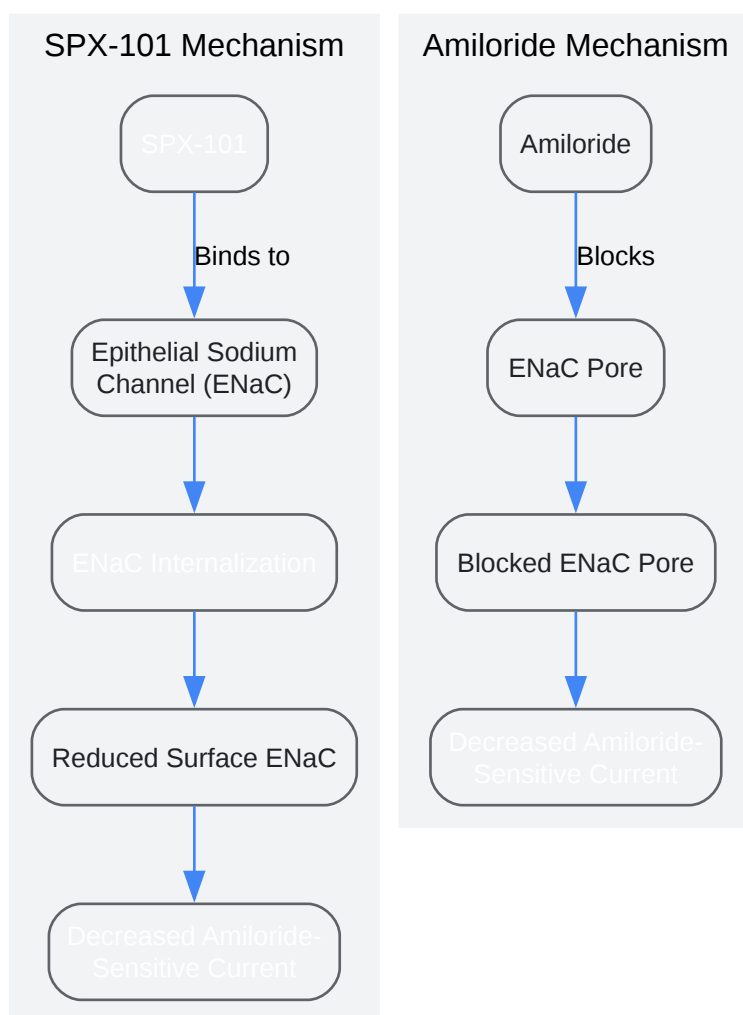
The epithelial sodium channel (ENaC) plays a crucial role in regulating sodium and fluid balance across epithelial surfaces. In conditions like cystic fibrosis (CF), hyperactivation of ENaC leads to airway surface liquid depletion and impaired mucociliary clearance.[1][2] Consequently, ENaC has been a long-standing therapeutic target.[1][3][4] **SPX-101**, a novel peptide therapeutic, presents a distinct mechanism for modulating ENaC activity and the associated amiloride-sensitive current, offering potential advantages over traditional channel blockers.[3][4]

Mechanism of Action: Internalization vs. Blockade

SPX-101 is a mimetic of the S18 domain of the Short Palate, Lung, and Nasal Epithelial Clone 1 (SPLUNC1) protein, a natural regulator of ENaC.[1][5][6] Unlike amiloride and its derivatives, which act as direct pore blockers, **SPX-101** selectively binds to ENaC and promotes its internalization from the cell membrane.[1][4][6] This removal of the entire channel leads to a

durable reduction in the number of active channels on the cell surface, thereby decreasing sodium absorption.[1][2]

Amiloride, a potassium-sparing diuretic, functions by physically obstructing the ENaC pore, preventing sodium ion influx. While effective, its action is often transient.[4]



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Figure 1. Contrasting mechanisms of **SPX-101** and Amiloride.

Comparative Efficacy in Preclinical Models

Preclinical studies have highlighted the potential of **SPX-101** in treating ENaC-related pathologies. In primary cultures of human bronchial epithelial cells (HBECs), **SPX-101** demonstrated a significant and durable reduction in amiloride-sensitive current.

Cell Type	Treatment	Reduction in Amiloride-Sensitive Current	Duration of Effect
Healthy Donor HBECs	SPX-101	Up to 75%	> 8 hours
CF Donor HBECs	SPX-101	61%	> 8 hours
Airway Epithelial Cells	Amiloride	Significant but less durable	Shorter duration

Table 1: In Vitro Efficacy of **SPX-101** vs. Amiloride.[\[2\]](#)

In vivo studies using a β ENaC-transgenic mouse model, which mimics key features of CF lung disease, showed that once-daily intranasal administration of **SPX-101** improved survival to over 90% and reduced airway inflammation.[\[1\]](#)[\[3\]](#) Furthermore, **SPX-101** increased mucociliary velocity in both the β ENaC mouse model and a sheep model of CF.[\[1\]](#)[\[3\]](#) Notably, the effect of **SPX-101** on mucus transport was more durable than that of amiloride.[\[3\]](#)[\[4\]](#)

Clinical Data and Safety Profile

Clinical trials have further substantiated the potential of **SPX-101**. A Phase 1 study in healthy volunteers and a Phase 1b study in adults with CF demonstrated that nebulized **SPX-101** was well-tolerated with minimal systemic exposure.[\[7\]](#) A key differentiating factor from some other ENaC inhibitors is the lack of systemic side effects, such as hyperkalemia (elevated potassium levels), which has been a dose-limiting toxicity for some small molecule ENaC blockers.[\[3\]](#)[\[6\]](#)

The Phase 2 HOPE-1 trial, a 28-day, randomized, placebo-controlled study, showed that **SPX-101** treatment resulted in a meaningful improvement in lung function (percent predicted forced expiratory volume in 1 second, ppFEV1) in CF patients, regardless of their CFTR mutation.[\[8\]](#)

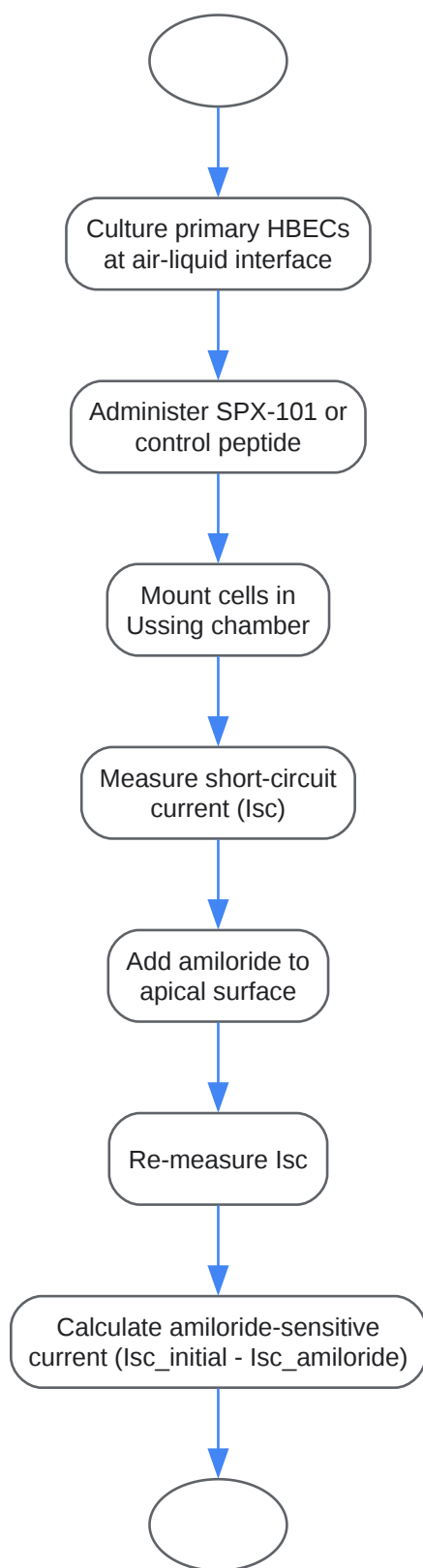
Clinical Trial Phase	Population	Key Findings	Reference
Phase 1	Healthy Volunteers	Well-tolerated, little to no systemic exposure, no hyperkalemia.	[7]
Phase 1b	Adults with CF	Good tolerability.	[7]
Phase 2 (HOPE-1)	Adults with CF	Meaningful improvement in ppFEV1.	[8]

Table 2: Summary of **SPX-101** Clinical Trial Outcomes.

Experimental Protocols

Measurement of Amiloride-Sensitive Current in Human Bronchial Epithelial Cells (HBECs)

A common method to assess the effect of compounds on ENaC activity is by measuring the amiloride-sensitive current in primary HBECs cultured at an air-liquid interface.



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Figure 2. Workflow for measuring amiloride-sensitive current.

Protocol Steps:

- **Cell Culture:** Primary HBECs from healthy donors or CF patients are cultured on permeable supports until fully differentiated at an air-liquid interface.
- **Treatment:** The cells are treated with **SPX-101** or a control peptide at various concentrations for a specified duration (e.g., 2 hours).^[2]
- **Ussing Chamber Electrophysiology:** The permeable supports with the cell monolayers are mounted in an Ussing chamber. The basolateral and apical sides are bathed in identical physiological salt solutions and voltage-clamped to 0 mV.
- **Short-Circuit Current Measurement:** The short-circuit current (Isc), a measure of net ion transport, is recorded.
- **Amiloride Application:** A high concentration of amiloride (e.g., 100 μ M) is added to the apical side to block ENaC.
- **Final Measurement:** The remaining Isc is measured.
- **Calculation:** The amiloride-sensitive current is calculated as the difference between the initial Isc and the Isc after amiloride application.

Conclusion

SPX-101 represents a promising therapeutic candidate for diseases characterized by ENaC hyperactivation. Its unique mechanism of inducing ENaC internalization leads to a durable reduction in amiloride-sensitive current, which translates to improved preclinical and clinical outcomes compared to the transient channel blockade offered by amiloride. The favorable safety profile, particularly the absence of hyperkalemia, further enhances its therapeutic potential. The data presented underscores the importance of exploring novel mechanisms for targeting ion channels in the development of new therapies.

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- To cite this document: BenchChem. [SPX-101: A Novel Approach to Modulating Amiloride-Sensitive Currents]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610958/docs#spx-101-a-novel-approach-to-modulating-amiloride-sensitive-currents>]

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